

Safe storage and handling procedures for Pentadecanenitrile

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Application Notes and Protocols for Pentadecanenitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe storage, handling, and use of **Pentadecanenitrile** in a laboratory setting. The information is intended to support research and development activities, including organic synthesis and early-stage drug discovery.

Chemical and Physical Properties

Pentadecanenitrile is a long-chain aliphatic nitrile. Its physical and chemical properties are summarized in the table below. This data is essential for designing experimental setups and for understanding its behavior under various conditions.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₉ N	[1] [2] [3]
Molecular Weight	223.40 g/mol	[1] [3]
CAS Number	18300-91-9	[1] [3]
Appearance	White or colorless to light yellow powder, lump, or clear liquid	[3] [4]
Melting Point	20-23 °C	[3]
Boiling Point	322 °C	[3]
Density	0.825 g/mL at 25 °C	[3]
Flash Point	22 °C	[3]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and ether.	[4]
Refractive Index	n _{20/D} 1.442	[3]

Safety and Hazard Information

Pentadecanenitrile is classified as harmful and requires careful handling to minimize exposure. The Globally Harmonized System (GHS) classification and associated precautionary statements are outlined below.

GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed [1]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin [1]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled [1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation [2]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation [2]

Signal Word: Warning[\[1\]](#)

Precautionary Statements

A comprehensive list of precautionary statements for the safe handling of **Pentadecanenitrile** is provided in the table below.

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [1] [5]
P264	Wash skin thoroughly after handling. [1]
P270	Do not eat, drink or smoke when using this product. [1] [5]
P271	Use only outdoors or in a well-ventilated area. [1]
P280	Wear protective gloves/protective clothing/eye protection/face protection. [1] [5]
P301+P317	IF SWALLOWED: Get medical help. [6]
P302+P352	IF ON SKIN: Wash with plenty of soap and water. [1] [2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1] [5]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2]
P317	Get medical help. [6]
P321	Specific treatment (see supplemental first aid instruction on this label). [1]
P330	Rinse mouth. [1]
P332+P313	If skin irritation occurs: Get medical advice/attention. [2]
P337+P313	If eye irritation persists: Get medical advice/attention. [2]
P362+P364	Take off contaminated clothing and wash it before reuse. [1]

P501

Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

Storage and Handling Procedures

Proper storage and handling are crucial to maintain the integrity of **Pentadecanenitrile** and ensure the safety of laboratory personnel.

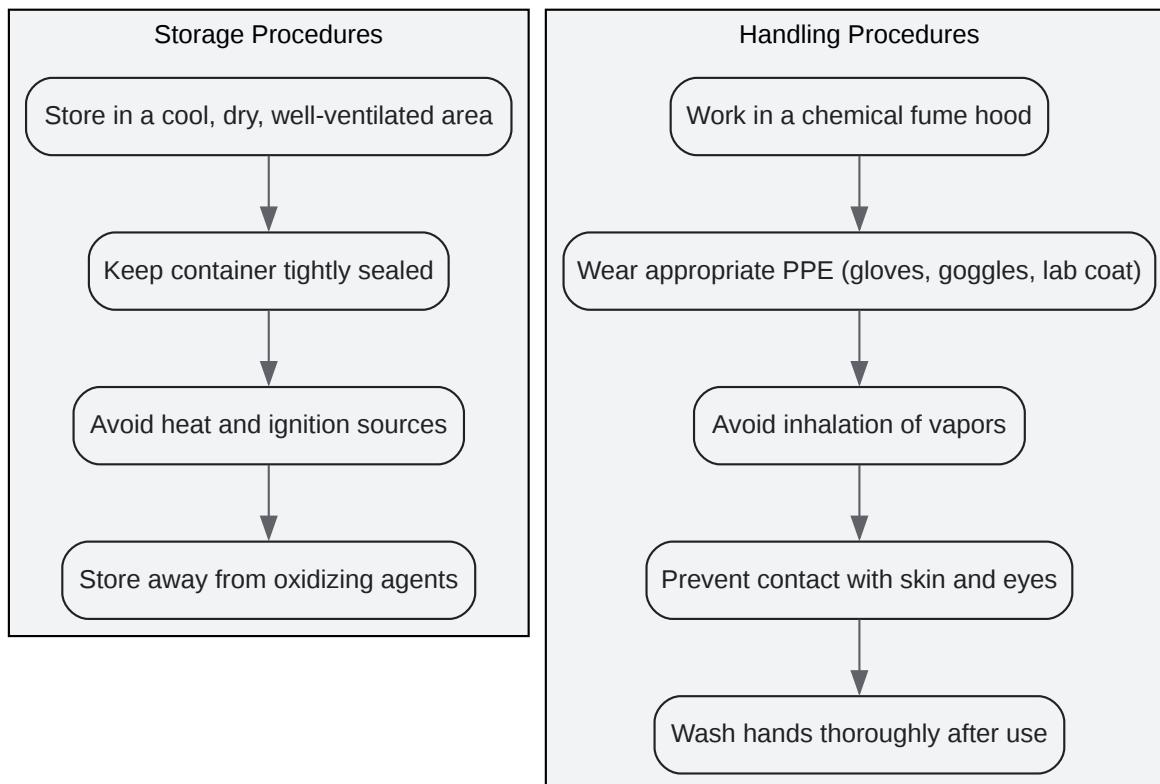
Storage

- General Storage: Keep container tightly closed and upright in a dry and well-ventilated place.
[\[2\]](#)
- Temperature: Store at room temperature, sealed in a dry environment.[\[7\]](#) Avoid overheating.
[\[2\]](#) For long-term storage, a cool and dark place is recommended.
- Incompatible Materials: Keep away from strong oxidizing agents.[\[8\]](#)
- Inert Atmosphere: For sensitive reactions, consider storing under an inert atmosphere such as nitrogen.

Handling

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#) Use a local exhaust system to prevent direct exposure to vapors.[\[2\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[8\]](#)
 - Hand Protection: Wear compatible chemical-resistant gloves. Inspect gloves before use and use proper glove removal technique.
 - Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.
[\[8\]](#) A lab coat is mandatory.

- Hygiene: Wash hands thoroughly after handling.[\[2\]](#) Do not eat, drink, or smoke in the laboratory.



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Fig. 1: Safe Storage and Handling Workflow

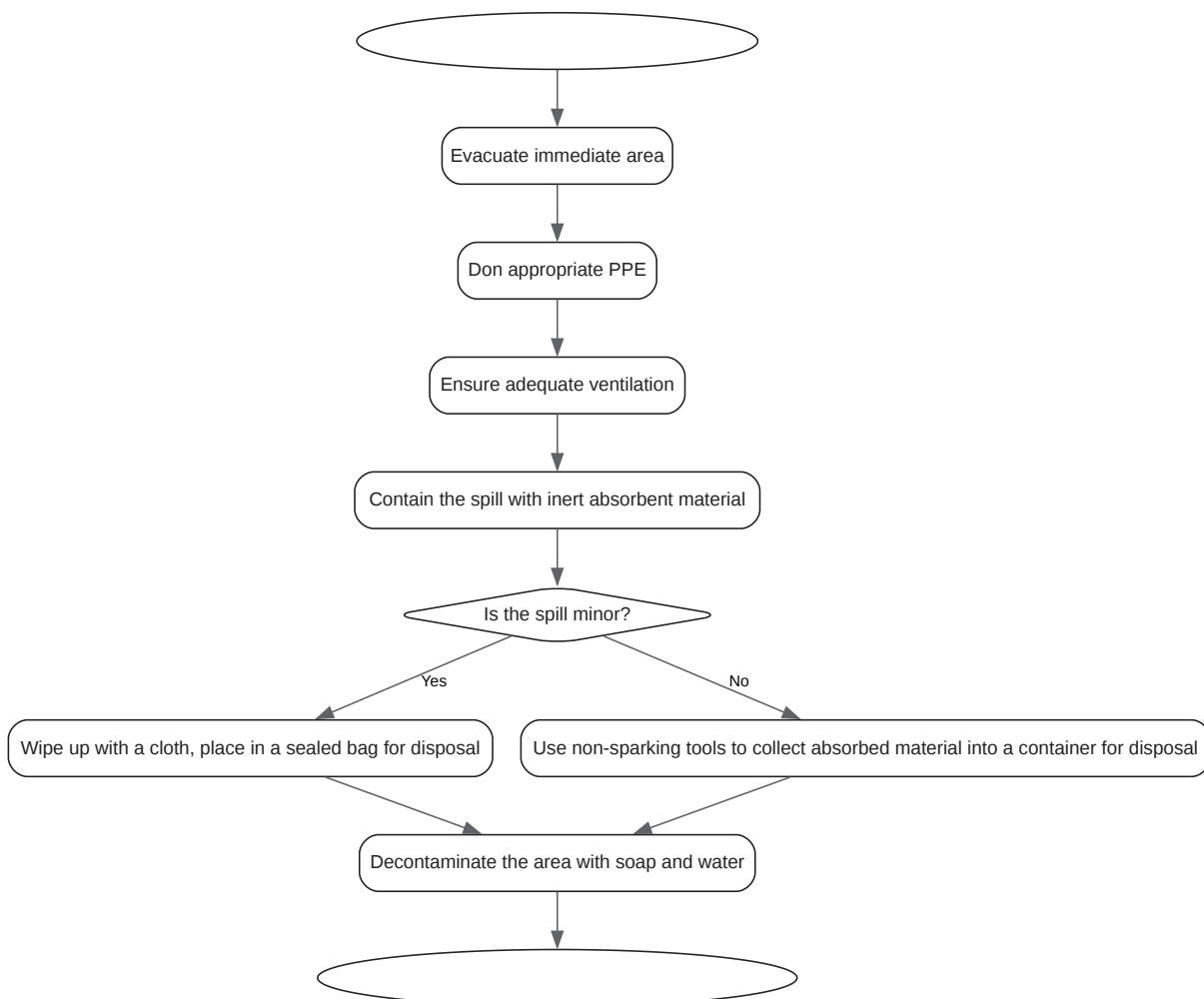
Accidental Release and First Aid Measures

Accidental Release

In the event of a spill, follow these procedures:

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure adequate ventilation.

- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.
- Cleanup: For small spills, wipe dry, place the rag in a sealed bag for waste disposal.[\[2\]](#) For larger spills, absorb with an inert material (e.g., sand, silica gel) and collect for disposal.[\[8\]](#)
- Decontamination: Ventilate the area and wash the spill site after material pickup is complete.[\[2\]](#)

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First Aid Measures

- General Advice: Consult a physician. Show the safety data sheet to the doctor in attendance.
[\[2\]](#)
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.
[\[2\]](#)
- In Case of Skin Contact: Wash off with soap and plenty of water.
[\[8\]](#) Remove contaminated clothing.
[\[2\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
[\[2\]](#)
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.
[\[1\]](#)

Application Notes and Experimental Protocols

Pentadecanenitrile is a versatile intermediate in organic synthesis. It can be used as a precursor for the synthesis of primary amines, ketones, and carboxylic acids, which are valuable functional groups in drug discovery and development. The following are representative protocols for these transformations.

Note: These protocols are based on general procedures for aliphatic nitriles and may require optimization for **Pentadecanenitrile**. All reactions should be carried out in a well-ventilated fume hood with appropriate personal protective equipment.

Protocol 1: Reduction of Pentadecanenitrile to Pentadecylamine

This protocol describes the reduction of the nitrile group to a primary amine using lithium aluminum hydride (LiAlH_4).

Materials:

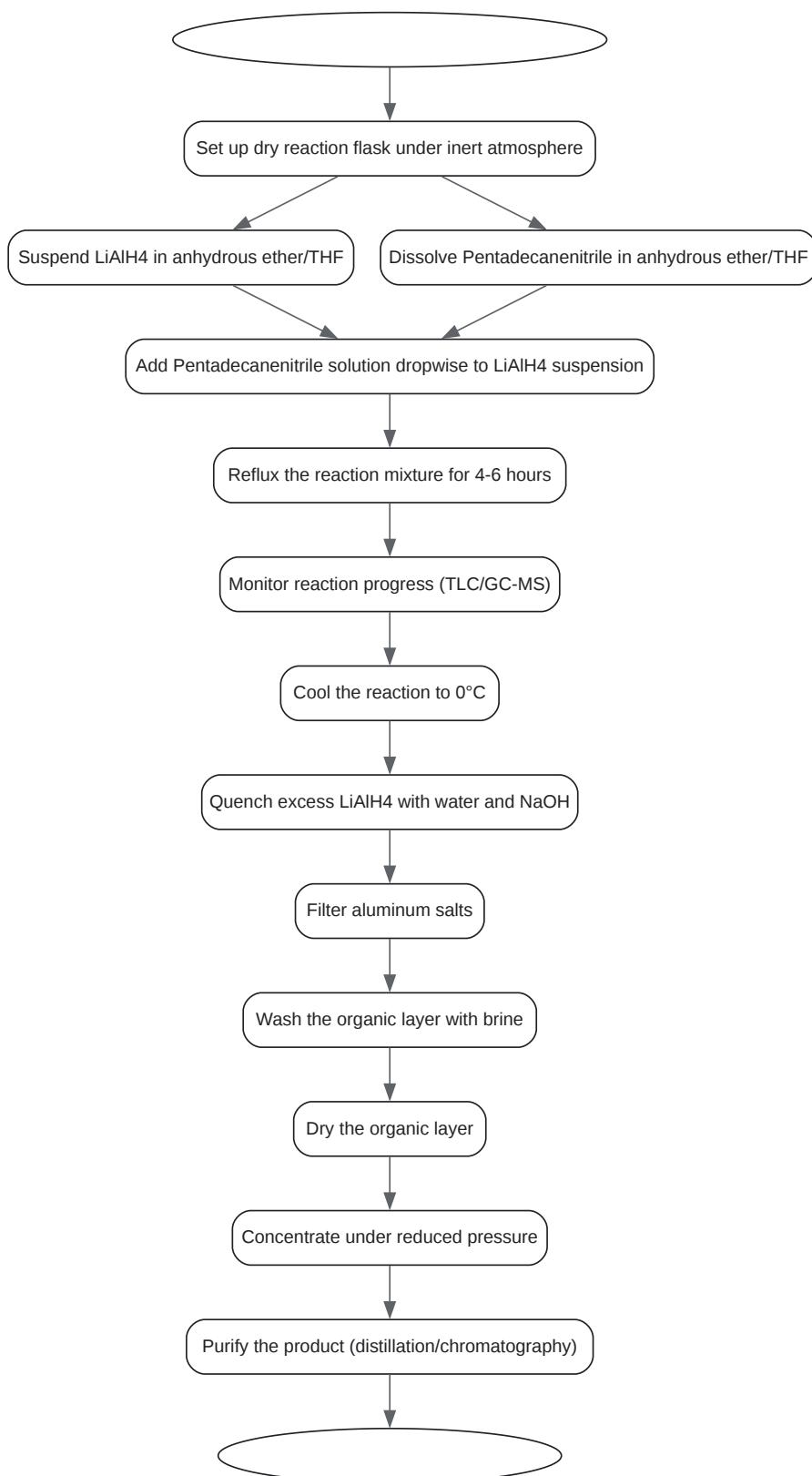
- **Pentadecanenitrile**
- Lithium aluminum hydride (LiAlH_4)

- Anhydrous diethyl ether or tetrahydrofuran (THF)
- 1 M Sulfuric acid (H_2SO_4)
- 1 M Sodium hydroxide (NaOH)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Separatory funnel

Procedure:

- Set up a dry round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel under an inert atmosphere (e.g., nitrogen or argon).
- In the flask, suspend $LiAlH_4$ (1.5 equivalents) in anhydrous diethyl ether or THF.
- Dissolve **Pentadecanenitrile** (1 equivalent) in anhydrous diethyl ether or THF and add it to the dropping funnel.
- Add the **Pentadecanenitrile** solution dropwise to the stirred $LiAlH_4$ suspension at a rate that maintains a gentle reflux.
- After the addition is complete, heat the reaction mixture to reflux for 4-6 hours, or until the reaction is complete (monitor by TLC or GC-MS).
- Cool the reaction mixture to 0 °C in an ice bath.
- Carefully quench the excess $LiAlH_4$ by the dropwise addition of water, followed by 15% aqueous NaOH, and then more water (Fieser workup).

- Filter the resulting aluminum salts and wash the filter cake with diethyl ether or THF.
- Combine the filtrate and the washings, and wash with brine.
- Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4 , filter, and concentrate under reduced pressure to obtain the crude Pentadecylamine.
- The product can be further purified by distillation or chromatography if necessary.

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